

Technical Support Center: Inflammasome Research

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Compound of Interest

Compound Name: Ac-YVAD-FMK

Cat. No.: B12369809

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address specific issues researchers may encounter during experiments involving inflammasome inhibitors.

Frequently Asked Questions (FAQs)

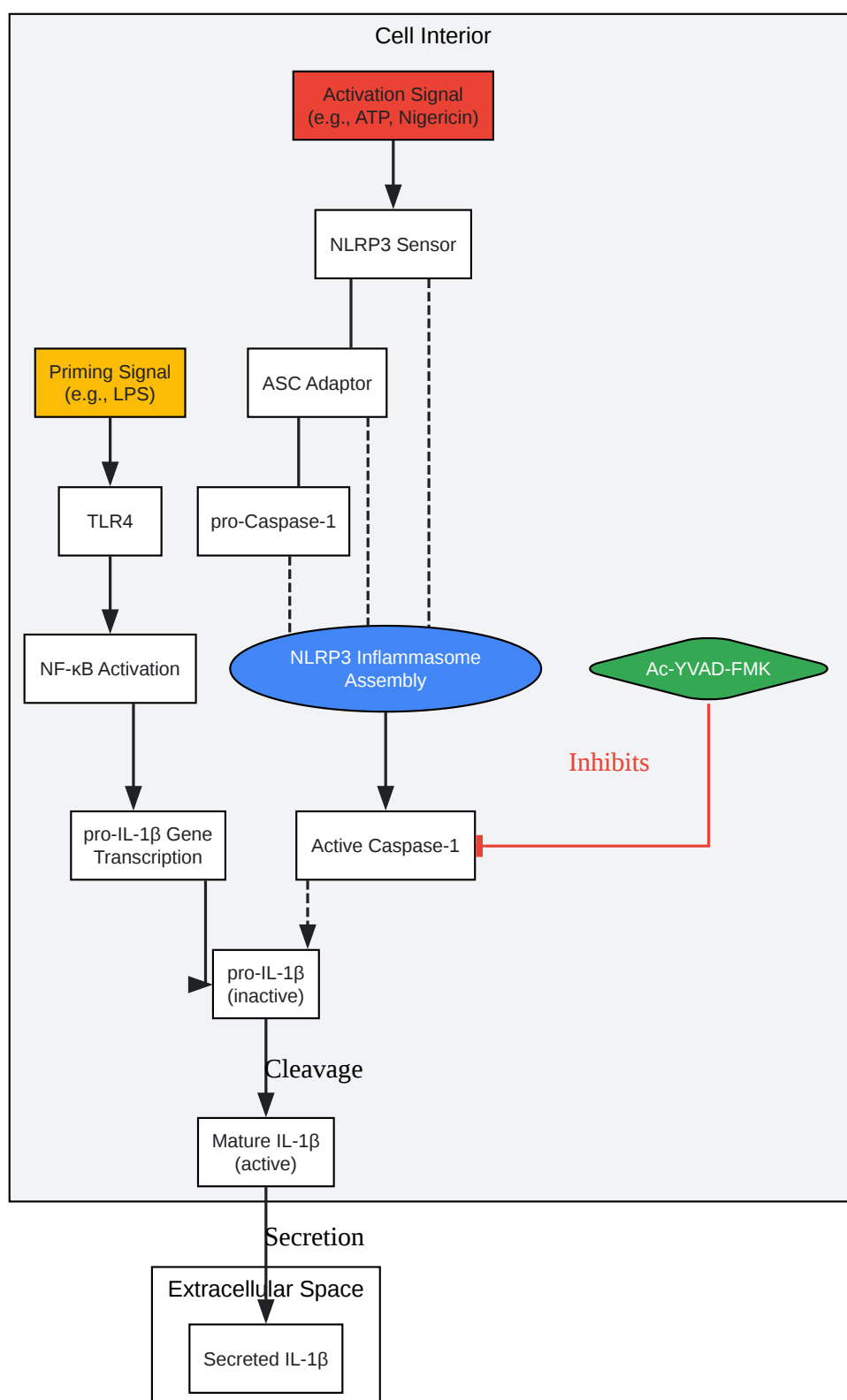
Q1: What is **Ac-YVAD-FMK** and what is its primary mechanism of action?

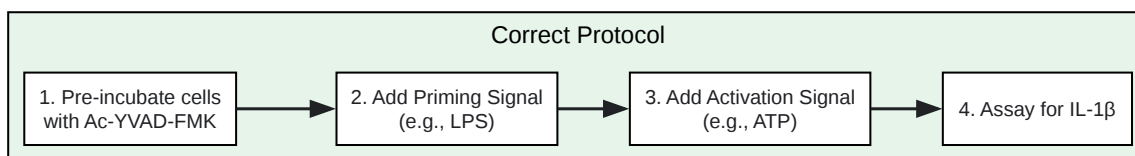
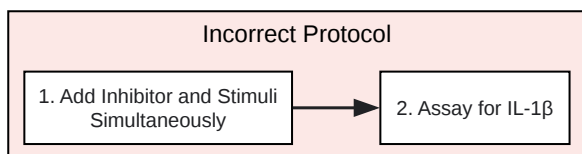
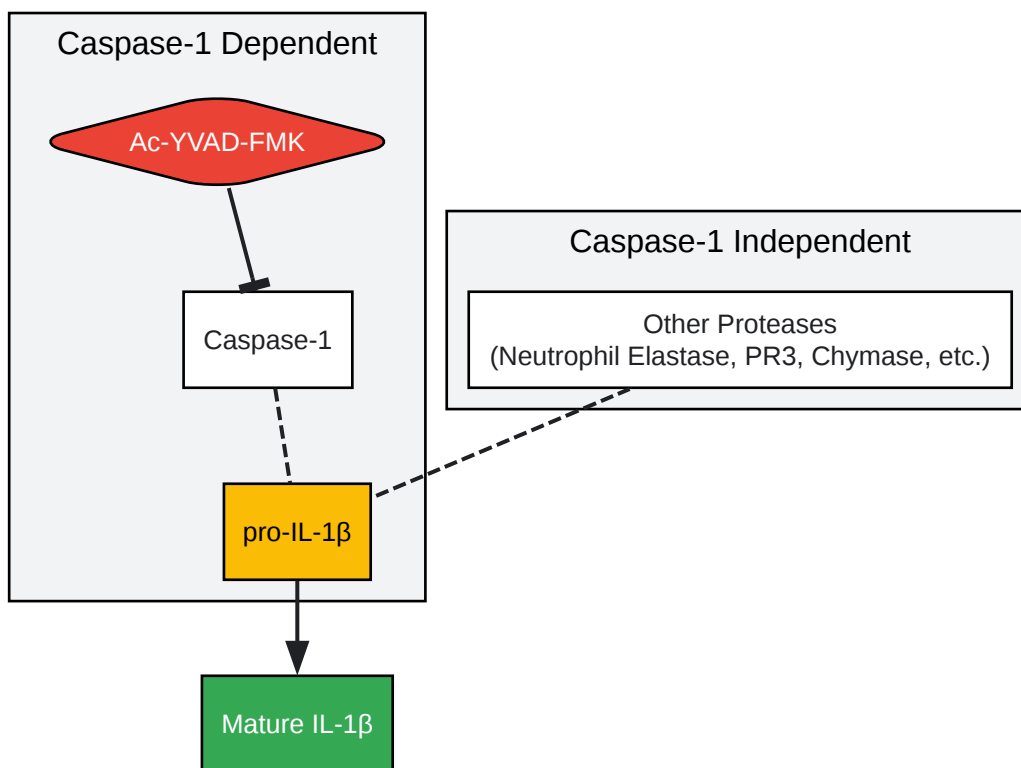
Ac-YVAD-FMK is a synthetic tetrapeptide that acts as a potent and irreversible inhibitor of caspase-1.^{[1][2]} Its sequence is based on the caspase-1 cleavage site in pro-interleukin-1 β (pro-IL-1 β).^[2] By binding to the catalytic site of caspase-1, **Ac-YVAD-FMK** prevents the processing of pro-IL-1 β and pro-IL-18 into their mature, biologically active forms.^{[2][3]} It is frequently used in research to study the role of the canonical inflammasome pathway in inflammation and cell death.^{[2][4]}

Q2: What is the canonical pathway for IL-1 β secretion that **Ac-YVAD-FMK** is designed to inhibit?

The canonical inflammasome pathway is a two-step process. First, a "priming" signal (e.g., lipopolysaccharide, LPS) induces the transcription of pro-IL-1 β .^[2] Second, an "activation" signal (e.g., ATP, nigericin, crystalline substances) triggers the assembly of a multi-protein complex called the inflammasome.^{[2][5]} This complex recruits and activates pro-caspase-1. Activated caspase-1 then cleaves pro-IL-1 β into its mature 17 kDa form, which is subsequently

secreted from the cell.[5][6] **Ac-YVAD-FMK** specifically targets the enzymatic activity of this activated caspase-1.





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